

Dienomycin B: Analytical Standards and Protocols - A Summary of Available Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dienomycin B*

Cat. No.: *B15564563*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dienomycin B, a natural product produced by the bacterium *Streptomyces* sp. (strain MC 67-C1), has been identified as a compound with weak antibacterial activity. This document aims to provide a consolidated overview of the currently available information regarding its analytical standards. However, it is important to note that detailed public data on **Dienomycin B** is scarce.

Chemical and Physical Properties

A comprehensive public profile of the physicochemical properties of **Dienomycin B** is not readily available. The following table summarizes the known identifiers for this compound.

Property	Value
CAS Number	27542-55-8
Molecular Formula	C ₁₈ H ₂₃ NO ₂
Synonym	3-Methyl-2-[(1E,3E)-4-phenyl-1,3-butadienyl]-4-piperidinol=acetate

Mechanism of Action and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the specific mechanism of action of **Dienomycin B** or any associated cellular signaling pathways. Its classification as a weak antibacterial agent suggests it may interfere with essential bacterial processes, but further research is required to elucidate the precise molecular targets.

Experimental Protocols

Detailed, validated experimental protocols for the use of **Dienomycin B** as an analytical standard are not available in the public domain. The development of such protocols would require further investigation into its stability, solubility, and reactivity.

Data Presentation

Due to the limited availability of quantitative data, a structured table for easy comparison of various experimental parameters cannot be provided at this time.

Conclusion

The information available on **Dienomycin B** is currently limited to its basic identification and a general characterization of its antibacterial properties. For researchers, scientists, and drug development professionals interested in utilizing **Dienomycin B**, further in-depth studies are necessary to establish comprehensive analytical standards, elucidate its mechanism of action, and develop standardized experimental protocols. The lack of detailed public information underscores an opportunity for novel research into this natural product.

- To cite this document: BenchChem. [Dienomycin B: Analytical Standards and Protocols - A Summary of Available Information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15564563#dienomycin-b-analytical-standards\]](https://www.benchchem.com/product/b15564563#dienomycin-b-analytical-standards)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com